

Physical properties of 2,2-Diethoxyethanethioamide (melting point, boiling point)

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Compound of Interest

Compound Name: 2,2-Diethoxyethanethioamide

Cat. No.: B055322

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In-Depth Technical Guide: Physical Properties of 2,2-Diethoxyethanethioamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the physical properties of **2,2-Diethoxyethanethioamide** (CAS No. 73956-15-7), a compound of interest in various chemical syntheses. The document outlines its key physical constants, details established experimental protocols for their determination, and presents a logical workflow for its synthesis.

Core Physical Properties

The accurate determination of physical properties such as melting and boiling points is fundamental to the characterization and quality control of chemical compounds. These parameters provide insights into the purity and identity of a substance.

Data Presentation

The known physical properties of **2,2-Diethoxyethanethioamide** are summarized in the table below for clear reference.

Physical Property	Value
Melting Point	91-94 °C[1]
Boiling Point	214.5 °C at 760 mmHg[2]

Experimental Protocols

The following sections detail standardized methodologies for the determination of the melting and boiling points of organic compounds like **2,2-Diethoxyethanethioamide**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Principle: A small, finely powdered sample of the compound is heated at a controlled rate, and the temperature range from the first sign of melting to the complete liquefaction is recorded.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or a digital instrument)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of the dry compound is finely ground using a mortar and pestle. The open end of a capillary tube is pressed into the powder. The tube is then tapped gently to pack the powder into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus. The thermometer is positioned so that the bulb is level with the sample.

- **Measurement:** The apparatus is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid crystal melts is recorded as the end of the range.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Principle: A small amount of the liquid is heated, and the temperature at which the liquid and vapor phases are in equilibrium at a given external pressure is measured. For small quantities, the micro-reflux method using a Thiele tube is common.

Apparatus:

- Thiele tube
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner or oil bath)
- Liquid for heating bath (e.g., mineral oil)

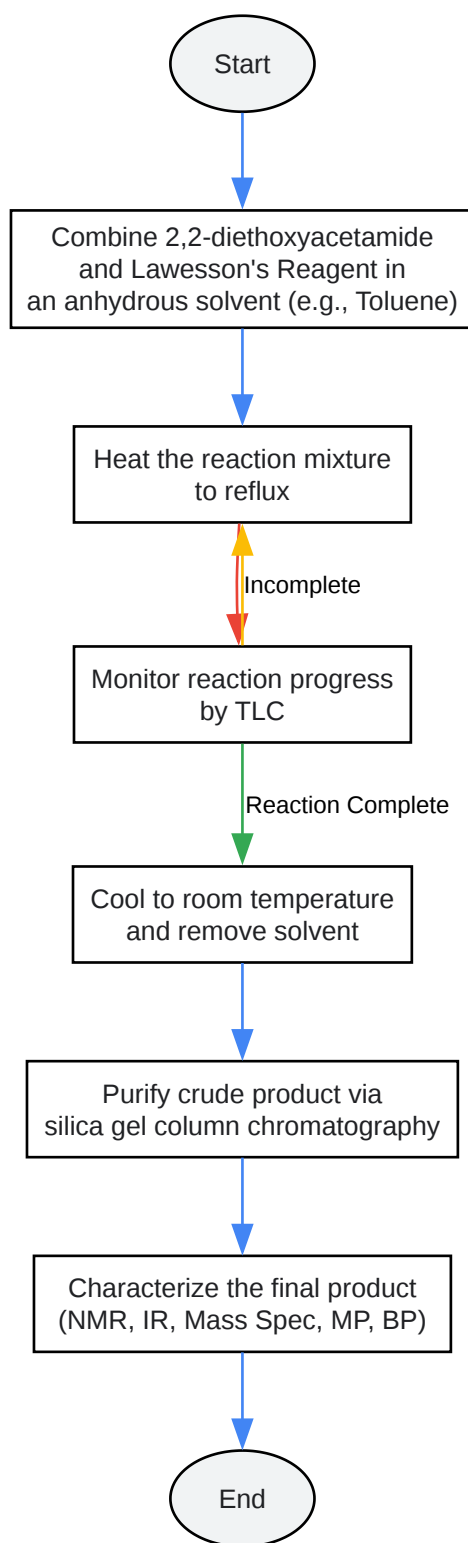
Procedure:

- **Sample Preparation:** A few milliliters of the liquid are placed in the small test tube. A capillary tube, with its sealed end uppermost, is placed inside the test tube containing the liquid.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer. The entire setup is then immersed in a Thiele tube containing a heating liquid, ensuring the sample is below the level of the heating liquid.

- **Measurement:** The Thiele tube is gently heated. As the temperature rises, a steady stream of bubbles will emerge from the open end of the inverted capillary tube.
- **Data Recording:** Heating is discontinued, and the apparatus is allowed to cool slowly. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.

Logical Workflow Visualization

The synthesis of **2,2-Diethoxyethanethioamide** typically involves the thionation of its corresponding amide, 2,2-diethoxyacetamide. A common and effective reagent for this transformation is Lawesson's reagent. The following diagram illustrates the general experimental workflow for this synthesis.



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General workflow for the synthesis of **2,2-Diethoxyethanethioamide**.

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References

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